

4-(Piperidin-4-yl)pyrimidine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Piperidin-4-yl)pyrimidine

Cat. No.: B1289431

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Technical Data Sheet: 4-(Piperidin-4-yl)pyrimidine

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core chemical data for **4-(Piperidin-4-yl)pyrimidine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The information is presented to support research and development activities.

Chemical Properties

The fundamental molecular properties of **4-(Piperidin-4-yl)pyrimidine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and molecular modeling.

Property	Value	Source
Molecular Formula	C9H13N3	[1] [2] [3] [4]
Molecular Weight	163.22 g/mol	[1] [2] [3]
Monoisotopic Mass	163.110947427 Da	[1] [4]
CAS Number	954220-47-4	[2] [3]

Protocols and Visualizations

- **Experimental Protocols:** This document focuses on the intrinsic chemical properties of the molecule. As such, experimental protocols for synthesis or analysis are not included.
- **Diagrams:** Signaling pathways and experimental workflows are not applicable to the presentation of this compound's basic molecular data. Therefore, no diagrams are provided.

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References

- 1. 4-(Piperidin-4-yl)pyrimidine | C₉H₁₃N₃ | CID 17894842 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-piperidin-4-ylpyrimidine | 954220-47-4 [amp.chemicalbook.com]
- 3. CAS 954220-47-4 | 4-(Piperidin-4-YL)pyrimidine - Synblock [synblock.com]
- 4. PubChemLite - 4-(piperidin-4-yl)pyrimidine (C₉H₁₃N₃) [pubchemlite.lcsb.uni.lu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com